

Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane molecular weight and formula

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Compound of Interest

Compound Name: Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane

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Technical Data Sheet: Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical specifications for **diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane**, a versatile chemical compound utilized in various scientific and industrial applications.

Chemical Identity and Properties

Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane is a silane coupling agent that possesses both silane and epoxy functional groups, enabling it to act as a bridge between organic and inorganic materials.^{[1][2]} This dual reactivity makes it a valuable intermediate in the synthesis of pharmaceuticals and for surface modification of materials like glass and metals.^{[1][2]}

The fundamental molecular properties of this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C11H24O4Si	[2][3][4]
Molecular Weight	248.39 g/mol	[2][3][5]
CAS Number	2897-60-1	[3][4][5]
IUPAC Name	diethoxy-methyl-[3-(oxiran-2-ylmethoxy)propyl]silane	[2][3]
Appearance	Colorless liquid	[4]

Note: The requested detailed experimental protocols and signaling pathway diagrams are not applicable to the specific query for the molecular weight and formula of a single chemical compound.

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References

- 1. Diethoxy(methyl)[3-(oxiran-2-ylmethoxy)propyl]silane (2897-60-1) at Nordmann - nordmann.global [nordmann.global]
- 2. Buy Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane | 2897-60-1 [smolecule.com]
- 3. Diethoxy(methyl)(3-(oxiran-2-ylmethoxy)propyl)silane | C11H24O4Si | CID 62467 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 2897-60-1, diethoxy-methyl-[3-(oxiran-2-ylmethoxy)propyl]silane suppliers [vvchem.com]
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